

Proper Disposal of Cyclopentadecane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Cyclopentadecane

Cat. No.: B1582441

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Essential guidelines for the safe and compliant disposal of **Cyclopentadecane** are provided for researchers, scientists, and drug development professionals. This document outlines procedural steps to ensure minimal environmental impact and adherence to regulatory standards.

Cyclopentadecane, a saturated macrocyclic hydrocarbon, is not classified as a hazardous substance and is not regulated as a dangerous good for transport.^[1] However, proper disposal is crucial to maintain laboratory safety and environmental responsibility. The primary route of disposal is through a licensed waste disposal company, in accordance with local and national regulations.^[1]

Key Data for Disposal Considerations

To facilitate proper handling and disposal, key physical and chemical properties of **Cyclopentadecane** are summarized below.

Property	Value	Citation
Molecular Formula	C ₁₅ H ₃₀	[2][3][4][5]
Molecular Weight	210.40 g/mol	[2][3]
Appearance	White solid or colorless crystalline powder	[6]
Incompatible Materials	Oxidizing agents	[1]
Hazardous Decomposition Products	Carbon monoxide, Carbon dioxide (upon combustion)	[1][7][8]

Experimental Protocol for Waste Preparation

The following step-by-step methodology should be followed to prepare **Cyclopentadecane** waste for disposal.

1. Waste Segregation:

- Collect **Cyclopentadecane** waste in a dedicated container, separate from other chemical waste streams.
- Crucially, do not mix non-halogenated hydrocarbon waste like **Cyclopentadecane** with halogenated solvents.[9][10][11][12] Mixing these waste streams can significantly increase disposal costs and complicate the disposal process.[9][12]

2. Container Selection and Handling:

- Use a clearly labeled, leak-proof container made of a compatible material. High-density polyethylene (HDPE) or glass containers are generally suitable for non-halogenated hydrocarbons.
- The container must be in good condition, with a secure screw-top cap.[9]
- Do not overfill the container; leave at least 10% headspace to allow for vapor expansion.[13]

3. Labeling:

- Affix a hazardous waste tag or label to the container as soon as the first drop of waste is added.[\[13\]](#)
- The label must clearly identify the contents as "**Cyclopentadecane** Waste" and include the approximate quantity. All major components of a solvent mixture should be identified.[\[9\]](#)
- Indicate that it is a "Non-Halogenated Organic Waste."

4. Storage:

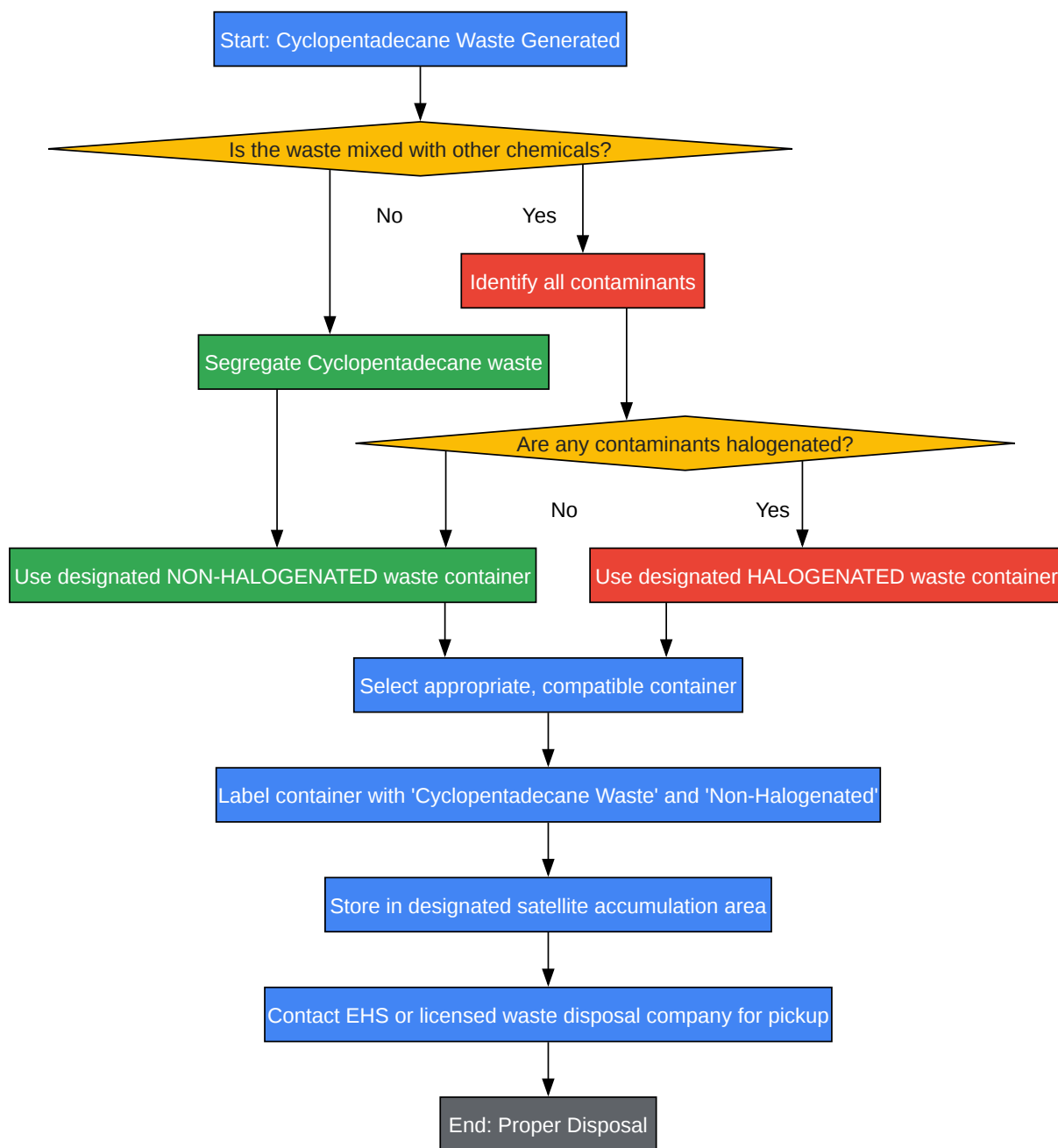
- Store the waste container in a designated satellite accumulation area within the laboratory.[\[13\]](#)
- The storage area should be a well-ventilated, cool, and dry location, away from sources of ignition and incompatible materials such as oxidizing agents.[\[1\]](#)

5. Disposal Request:

- Once the container is full or ready for disposal, arrange for pickup through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste contractor.[\[11\]](#)

Disposal Decision Pathway

The logical flow for the proper disposal of **Cyclopentadecane** is illustrated in the diagram below. This pathway ensures that all safety and regulatory considerations are met.



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Caption: **Cyclopentadecane** Disposal Decision Flowchart.

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. Cyclopentadecane (CAS 295-48-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. Cyclopentadecane | C₁₅H₃₀ | CID 67525 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cyclopentadecane - Wikipedia [en.wikipedia.org]
- 5. Cyclopentadecane [webbook.nist.gov]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. novachem.com [novachem.com]
- 8. pentachemicals.eu [pentachemicals.eu]
- 9. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 10. 7.2 Organic Solvents [ehs.cornell.edu]
- 11. Chemical Solvent Disposal | Hazardous Waste Solutions [allsource-environmental.com]
- 12. hazardouswasteexperts.com [hazardouswasteexperts.com]
- 13. campusoperations.temple.edu [campusoperations.temple.edu]
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